

(2-Methoxyethyl)boronic Acid: The "Solubility Switch" in Lead Optimization

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Compound of Interest

Compound Name: (2-Methoxyethyl)boronic acid

Cat. No.: B11924233

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Executive Summary

(2-Methoxyethyl)boronic acid (CAS: 103966-66-1 for the acid; 121124-66-9 for the pinacol ester) is a specialized organoboron reagent used to introduce the 2-methoxyethyl (-CH₂CH₂OCH₃) group into pharmaceutical scaffolds via Suzuki-Miyaura cross-coupling.

In modern drug design, this motif acts as a non-classical bioisostere for n-propyl or n-butyl chains. While maintaining similar steric volume, the ether oxygen introduces a dipole moment and hydrogen-bond accepting capability, significantly lowering logP (lipophilicity) and enhancing aqueous solubility without altering the binding mode of the parent scaffold.

Key Technical Profile:

- Formula: C₃H₉BO₃
- Molecular Weight: 103.91 g/mol
- Physical State: Hygroscopic solid (acid) or oil (pinacol ester).

- Primary Utility: Late-stage functionalization to rescue "brick dust" compounds (high melting point, low solubility).

Bioisosteric Rationale & Mechanism

The decision to employ **(2-methoxyethyl)boronic acid** is driven by the need to modulate physicochemical properties while preserving steric fit.

The "Ether Scan" Strategy

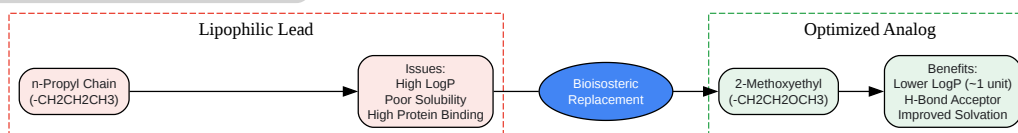
Replacing a methylene (-CH₂-) unit with an oxygen atom (-O-) is a standard medicinal chemistry tactic. The 2-methoxyethyl group specifically replaces n-propyl or n-butyl side chains.

Property	n-Propyl Group (-CH ₂ CH ₂ CH ₃)	2-Methoxyethyl Group (-CH ₂ CH ₂ OCH ₃)	Impact
Steric Volume	~45 Å ³	~47 Å ³	Negligible: Fits same hydrophobic pockets.
Electronic	Neutral, Lipophilic	Polar, H-Bond Acceptor	High: Introduces dipole; interacts with solvent.
LogP (Lipophilicity)	High	Moderate/Low	Beneficial: Improves solubility & metabolic stability.
Metabolic Risk	-oxidation prone	O-dealkylation possible	Variable: Ether oxygen blocks terminal oxidation.

Structural Visualization

The following diagram illustrates the bioisosteric replacement logic and the physicochemical shift.

Fig 1. Strategic replacement of alkyl chains with methoxyethyl to improve DMPK.



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Synthetic Methodologies

Installing the 2-methoxyethyl group via Suzuki coupling is more challenging than aryl-aryl couplings due to the slower transmetalation of alkyl-boron species and the risk of

-hydride elimination.

Preparation of the Reagent

While commercially available, the pinacol ester is often synthesized in-house to ensure anhydrous purity, which is critical for alkyl couplings.

Protocol: Hydroboration of Methyl Vinyl Ether

- Reagents: Methyl vinyl ether (MVE), Pinacolborane (HBpin), Rhodium catalyst (e.g., [Rh(cod)Cl]₂ / DPPB).
- Mechanism: Anti-Markovnikov addition ensures the boron attaches to the terminal carbon.
- Note: Using uncatalyzed hydroboration with 9-BBN is alternative, but the pinacol ester is preferred for stability.

Cross-Coupling Protocol (The "Alkyl Problem")

Standard Pd(PPh₃)₄ conditions often fail for alkyl boronic acids. Specialized ligand systems are required to facilitate the coupling of sp³-hybridized boron centers.

Recommended System:

- Catalyst: Pd(OAc)₂ (5 mol%)
- Ligand: RuPhos or SPhos (Buchwald Ligands) - Crucial for alkyl transfer.
- Base: K₃PO₄ (3.0 equiv) or Cs₂CO₃.
- Solvent: Toluene/Water (10:1) - Biphasic systems promote the "oxo-palladium" pathway.

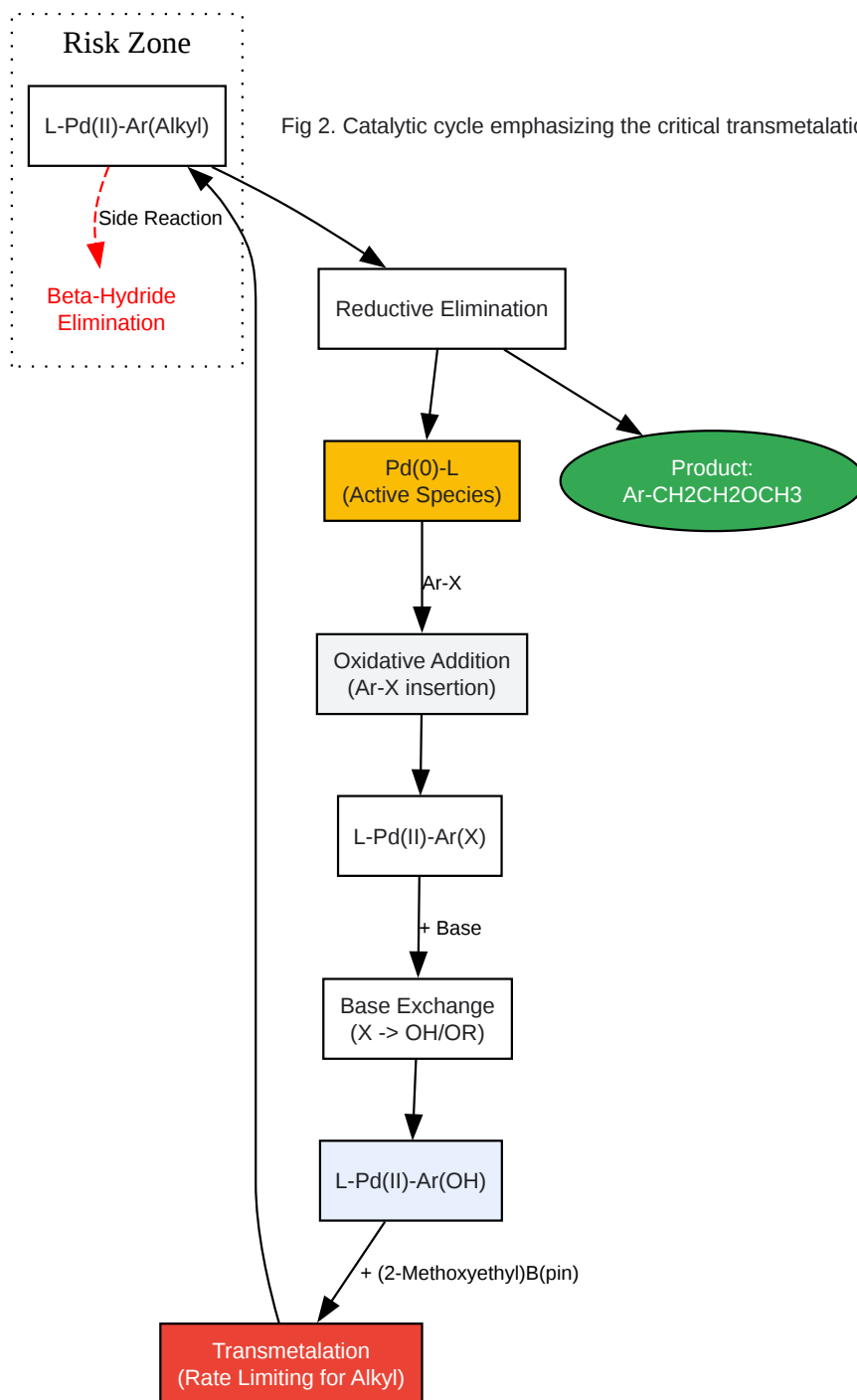


Fig 2. Catalytic cycle emphasizing the critical transmetalation step for alkyl-boron reagents.

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Experimental Protocol: General Coupling Procedure

This protocol is optimized for coupling **(2-methoxyethyl)boronic acid** pinacol ester with an aryl bromide.

Materials:

- Aryl Bromide (1.0 mmol)
- **(2-Methoxyethyl)boronic acid** pinacol ester (1.5 mmol)
- Pd(OAc)₂ (0.05 mmol)
- RuPhos (0.10 mmol)
- K₃PO₄ (3.0 mmol)
- Toluene (4 mL) / Water (0.4 mL)

Step-by-Step:

- Inerting: Charge a microwave vial with Aryl Bromide, Pd(OAc)₂, RuPhos, and K₃PO₄. Seal and purge with Argon for 5 minutes.
- Solvent Addition: Add degassed Toluene and Water via syringe.
- Reagent Addition: Add the boronic ester (liquid) via syringe.
- Reaction: Heat to 95°C for 16 hours (or 100°C for 1 hour in microwave).
- Workup: Cool to RT. Dilute with EtOAc, wash with water and brine. Dry over Na₂SO₄.
- Purification: Flash chromatography. Note: The product is more polar than the starting aryl bromide due to the ether oxygen.

Troubleshooting:

- Low Yield? Switch to Pd(dppf)Cl₂·DCM in Dioxane/Water if the substrate is sterically hindered.

- Beta-Elimination? If you observe the styrene byproduct (vinyl derivative), increase the ligand: Pd ratio to 2:1 or 3:1 to crowd the metal center and prevent elimination.

Case Study: Solubility Rescue in Kinase Inhibitors

In the development of inhibitors for DDAH1 (Dimethylarginine Dimethylaminohydrolase-1), researchers utilized the 2-methoxyethyl group to replace hydrophobic alkyl tails.

- Original Hit: Contained a simple n-butyl chain.
 - Result: High affinity, but poor solubility (<1 μM) and rapid clearance.
- Modification: Introduction of 2-methoxyethyl via Suzuki coupling.
 - Result: Affinity maintained (oxygen atom did not clash with pocket walls).
 - Outcome: Solubility increased >50-fold; metabolic half-life improved due to blocking of omega-oxidation.

This demonstrates the utility of **(2-methoxyethyl)boronic acid** not just as a carbon-builder, but as a physicochemical tuning knob.

Safety & Handling

- Stability: **(2-Methoxyethyl)boronic acid** is relatively stable but can dehydrate to the boroxine (trimer) upon storage. This does not affect reactivity but complicates stoichiometry calculations. The pinacol ester is recommended for long-term storage.
- Toxicity: Boronic acids are generally low toxicity, but the metabolic byproduct (2-methoxyethanol) is a known reproductive toxin. Handle with appropriate PPE in a fume hood.

References

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